

Application Notes and Protocols for 4-Bromophenacyl Triflate in Advanced Organic Synthesis

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Compound of Interest

Compound Name: 4-Bromophenacyl triflate

CAS No.: 93128-04-2

Cat. No.: B556560

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Introduction: The Unique Reactivity of 4-Bromophenacyl Triflate

4-Bromophenacyl triflate (4-BPTrif), with the CAS Number 93128-04-2, is a highly reactive electrophilic reagent integral to modern organic synthesis and medicinal chemistry.^{[1][2]} Its potency stems from the presence of a trifluoromethanesulfonate (triflate) group, one of the best known leaving groups in nucleophilic substitution reactions. This attribute makes **4-Bromophenacyl triflate** an exceptional reagent for introducing the 4-bromophenacyl moiety into a wide array of molecules under mild conditions, often exhibiting superior reactivity compared to its bromide analogue, 4-bromophenacyl bromide.

These application notes provide an in-depth guide for researchers, scientists, and drug development professionals on the practical applications of **4-Bromophenacyl triflate**. The protocols detailed herein are designed to be robust and reproducible, with an emphasis on the underlying chemical principles to allow for adaptation to specific research needs. While not a

catalyst itself, its application is pivotal in the synthesis of complex molecules that may be part of larger catalytic processes or serve as final active pharmaceutical ingredients.

Core Physicochemical Properties

A foundational understanding of the physicochemical properties of **4-Bromophenacyl triflate** is crucial for its effective and safe use.

Property	Value	Reference
CAS Number	93128-04-2	[2]
Molecular Formula	C ₉ H ₆ BrF ₃ O ₄ S	[2]
Molecular Weight	347.11 g/mol	[2]
Appearance	Typically a white to off-white solid	
Primary Hazard	Corrosive, causes severe skin burns and eye damage. Classified as a Dangerous Good for transport.	[2][3]

Application Note 1: High-Efficiency Derivatization of Carboxylic Acids for HPLC Analysis

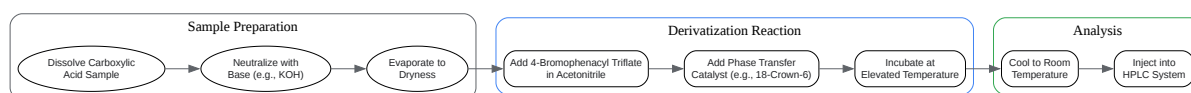
The high reactivity of **4-Bromophenacyl triflate** makes it an excellent derivatizing agent for carboxylic acids, converting them into UV-active esters. This is particularly useful for the sensitive detection and quantification of fatty acids and other carboxylic acid-containing compounds by High-Performance Liquid Chromatography (HPLC). The resulting 4-bromophenacyl esters exhibit strong UV absorbance, typically around 254 nm, enabling low-level detection.[4]

Causality of Reagent Choice

The use of **4-Bromophenacyl triflate** over the more traditional 4-bromophenacyl bromide can offer significant advantages. The triflate leaving group is substantially more labile than bromide,

allowing for faster reaction kinetics and the use of milder reaction conditions. This can be critical when dealing with sensitive substrates that might degrade under harsher conditions. The reaction proceeds via a standard SN2 mechanism, where the carboxylate anion acts as the nucleophile.

Experimental Workflow for Carboxylic Acid Derivatization



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Caption: Workflow for the derivatization of carboxylic acids using **4-Bromophenacyl triflate** for HPLC analysis.

Detailed Protocol: Derivatization of a Fatty Acid Sample

Materials:

- **4-Bromophenacyl triflate**
- Fatty acid sample
- Potassium hydroxide (KOH)
- 18-Crown-6
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Nitrogen gas stream

- Heating block or water bath
- HPLC system with UV detector

Procedure:

- Sample Preparation:
 - Accurately weigh 1-5 mg of the fatty acid sample into a clean vial.
 - Dissolve the sample in a minimal amount of methanol.
 - Add a stoichiometric amount of methanolic KOH to neutralize the fatty acid, forming the potassium salt.
 - Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Derivatization:
 - To the dried potassium salt, add a solution of 1.5 equivalents of **4-Bromophenacyl triflate** in acetonitrile.
 - Add a catalytic amount (e.g., 0.1 equivalents) of 18-crown-6. The crown ether complexes the potassium ion, increasing the nucleophilicity of the carboxylate anion.
 - Seal the vial and heat the mixture at 60-80°C for 15-30 minutes. Reaction progress can be monitored by TLC.
- Sample Analysis:
 - Cool the reaction mixture to room temperature.
 - Dilute the sample with acetonitrile to a suitable concentration for HPLC analysis.
 - Inject the sample into the HPLC system.

Expected Outcome: This protocol should yield the 4-bromophenacyl ester of the fatty acid, which can be readily detected by UV-Vis at approximately 254 nm. The enhanced reactivity of

the triflate should lead to a rapid and complete conversion.

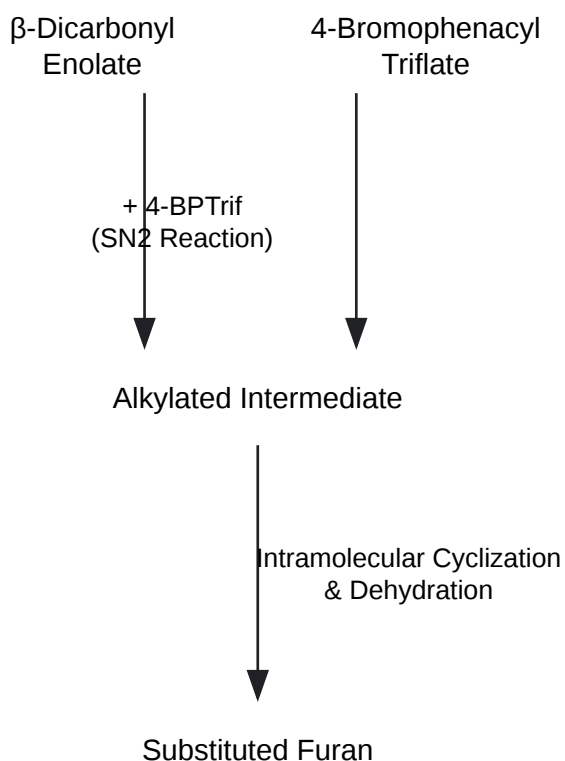
Application Note 2: Synthesis of Substituted Furans via Hantzsch-Type Condensation

4-Bromophenacyl triflate is a valuable precursor for the synthesis of highly substituted furan derivatives. The α -haloketone moiety is a classic component in the Feist-Benary furan synthesis and related condensations. The enhanced electrophilicity of the carbon bearing the triflate group facilitates reactions with a variety of nucleophiles, including enolates and enamines, to construct the furan ring.

Mechanistic Rationale

The synthesis typically proceeds through an initial alkylation of a β -dicarbonyl compound's enolate with **4-Bromophenacyl triflate**. The resulting intermediate then undergoes an intramolecular cyclization and dehydration, often under acidic or basic conditions, to yield the furan product. The 4-bromophenyl substituent can then be further functionalized using palladium-catalyzed cross-coupling reactions, making these furan products versatile building blocks in drug discovery.

Reaction Scheme: Furan Synthesis



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Caption: General reaction scheme for the synthesis of substituted furans using **4-Bromophenacyl triflate**.

Detailed Protocol: Synthesis of Ethyl 2-methyl-5-(4-bromophenyl)furan-3-carboxylate

Materials:

- **4-Bromophenacyl triflate**
- Ethyl acetoacetate
- Sodium ethoxide (NaOEt)
- Ethanol (anhydrous)
- Toluene (anhydrous)

- Glacial acetic acid
- Standard glassware for inert atmosphere reactions

Procedure:

- Enolate Formation:
 - In a flame-dried, three-necked flask under a nitrogen atmosphere, dissolve sodium ethoxide (1.0 equivalent) in anhydrous ethanol.
 - Cool the solution to 0°C in an ice bath.
 - Slowly add ethyl acetoacetate (1.0 equivalent) dropwise to the stirred solution.
 - Allow the mixture to stir at 0°C for 30 minutes to ensure complete formation of the enolate.
- Alkylation:
 - Dissolve **4-Bromophenacyl triflate** (0.95 equivalents) in anhydrous toluene.
 - Add the **4-Bromophenacyl triflate** solution dropwise to the enolate mixture at 0°C.
 - After the addition is complete, allow the reaction to warm to room temperature and stir for 2-4 hours, or until TLC indicates consumption of the starting material.
- Cyclization and Work-up:
 - Quench the reaction by carefully adding glacial acetic acid to neutralize the base.
 - Remove the ethanol under reduced pressure.
 - Add water and extract the product with ethyl acetate (3 x 50 mL).
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purification:

- The crude product can be purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the desired substituted furan.

Safety and Handling

4-Bromophenacyl triflate is a hazardous substance and must be handled with appropriate safety precautions.^{[2][5]}

- Personal Protective Equipment (PPE): Always wear chemical-resistant gloves, safety goggles, and a lab coat. Work in a well-ventilated fume hood.
- Handling: Avoid inhalation of dust and contact with skin and eyes.^[5] In case of contact, immediately flush the affected area with copious amounts of water.
- Storage: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong bases and oxidizing agents.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Conclusion

4-Bromophenacyl triflate is a powerful and versatile reagent for advanced organic synthesis. Its heightened reactivity compared to analogous bromo- and chloro-compounds allows for milder reaction conditions and faster reaction times. The protocols provided herein for carboxylic acid derivatization and furan synthesis serve as a foundation for its application in diverse research and development settings. As with any highly reactive chemical, a thorough understanding of its properties and adherence to strict safety protocols are paramount for its successful and safe implementation in the laboratory.

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